

Application Notes and Protocols: Synthesis of N-(4-Bromo-2-nitrophenyl)acetamide

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Compound of Interest

Compound Name: *N*-(4-Bromo-2-nitrophenyl)acetamide

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Abstract

This document provides a comprehensive protocol for the synthesis of **N-(4-Bromo-2-nitrophenyl)acetamide** via the acetylation of 4-bromo-2-nitroaniline. The procedure detailed herein utilizes acetic anhydride as the acetylating agent in an acetic acid solvent system. This method is efficient, leading to a high yield of the desired product. These application notes are intended for researchers and professionals in the fields of organic chemistry, medicinal chemistry, and drug development, offering a reliable methodology for obtaining **N-(4-bromo-2-nitrophenyl)acetamide**, a valuable intermediate in the synthesis of various organic molecules.

Introduction

The acetylation of anilines is a fundamental transformation in organic synthesis, primarily employed to protect the amino group or to introduce an acetamido functional group, which is a common structural motif in many biologically active compounds. The synthesis of **N-(4-bromo-2-nitrophenyl)acetamide** from 4-bromo-2-nitroaniline is a straightforward example of this reaction. The presence of a nitro group and a bromine atom on the phenyl ring makes the resulting acetamide a versatile intermediate for further functionalization in the development of novel chemical entities. This protocol describes a robust and high-yielding procedure for this synthesis.

Reaction Scheme

The reaction involves the nucleophilic attack of the amino group of 4-bromo-2-nitroaniline on the electrophilic carbonyl carbon of acetic anhydride, leading to the formation of an N-acetylated product.

Figure 1: Reaction scheme for the synthesis of **N-(4-Bromo-2-nitrophenyl)acetamide**.

Data Presentation

Table 1: Physical and Chemical Properties of Reactant and Product

Compound Name	4-Bromo-2-nitroaniline (Starting Material)	N-(4-Bromo-2-nitrophenyl)acetamide (Product)
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂ [1]	C ₈ H ₇ BrN ₂ O ₃ [2][3]
Molecular Weight	217.02 g/mol	259.06 g/mol [2][4]
Appearance	Yellow to light brown crystalline solid[1]	Orange to yellow solid[3][5]
Melting Point	110-113 °C[6]	102-104 °C[3][7]
CAS Number	875-51-4	881-50-5[2]

Table 2: Summary of Reaction Parameters and Results

Parameter	Value	Reference
Starting Material	4-Bromo-2-nitroaniline (30.3 g, 138 mmol)	[3] [5]
Reagent	Acetic anhydride (22.44 g, 220.2 mmol)	[3] [5]
Solvent	Acetic acid (240 mL)	[3] [5]
Reaction Temperature	95 °C	[3] [5]
Reaction Time	7.5 hours	[3] [5]
Product Yield (Mass)	35.4 g	[3] [5]
Product Yield (%)	99.1%	[3] [5]

Experimental Protocol

4.1 Materials and Reagents

- 4-Bromo-2-nitroaniline
- Acetic anhydride
- Glacial acetic acid
- Dichloromethane (DCM)
- Anhydrous sodium sulfate
- Deionized water
- Ice

4.2 Equipment

- Round-bottom flask
- Reflux condenser

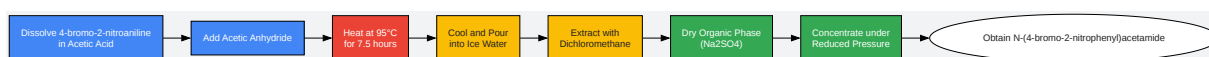
- Heating mantle with a magnetic stirrer
- Thermometer
- Separatory funnel
- Beakers
- Büchner funnel and flask
- Rotary evaporator
- Standard laboratory glassware

4.3 Synthesis Procedure

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 30.3 g (138 mmol) of 4-bromo-2-nitroaniline in 240 mL of glacial acetic acid.[\[3\]](#)[\[5\]](#)
- Addition of Reagent: To the stirred solution, add 22.44 g (220.2 mmol) of acetic anhydride.[\[3\]](#)[\[5\]](#)
- Reaction: Heat the reaction mixture to 95 °C and maintain this temperature for 7.5 hours.[\[3\]](#)[\[5\]](#) Monitor the reaction progress using an appropriate technique such as Thin Layer Chromatography (TLC).
- Work-up:
 - After the reaction is complete, allow the mixture to cool to room temperature.[\[3\]](#)[\[5\]](#)
 - Slowly pour the cooled reaction solution into 600 mL of ice water with stirring.[\[3\]](#)[\[5\]](#)
 - Once all the ice has melted, transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x 90 mL).[\[3\]](#)[\[5\]](#)
 - If a solid is present, dissolve it in an additional 600 mL of dichloromethane.[\[3\]](#)[\[5\]](#)

- Drying and Concentration:
 - Combine all the organic phases and dry them over anhydrous sodium sulfate.[3][5]
 - Filter off the drying agent.
 - Concentrate the organic phase using a rotary evaporator to obtain the crude product.[3][5]
- Purification: The resulting orange solid, **N-(4-bromo-2-nitrophenyl)acetamide**, is obtained in high purity (99.1% yield).[3][5] If further purification is required, recrystallization from a suitable solvent system (e.g., ethanol/water) can be performed.

Visualizations



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Caption: Experimental workflow for the synthesis of **N-(4-bromo-2-nitrophenyl)acetamide**.

Safety Precautions

- Conduct all operations in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Acetic anhydride is corrosive and a lachrymator; handle with care.
- Dichloromethane is a volatile and potentially carcinogenic solvent. Avoid inhalation and skin contact.
- 4-Bromo-2-nitroaniline is harmful if swallowed or in contact with skin and can cause skin and eye irritation.[8]

Characterization

The identity and purity of the synthesized **N-(4-bromo-2-nitrophenyl)acetamide** can be confirmed by standard analytical techniques:

- Melting Point: Compare the observed melting point with the literature value (102-104 °C).[3]
[7]
- Spectroscopy:
 - ¹H NMR (400 MHz, CDCl₃): δ 10.23 (s, 1H), 8.70 (d, J = 9.1 Hz, 1H), 8.32 (s, 1H), 7.71 (d, J = 9.1 Hz, 1H), 2.28 (s, 3H).[9]
 - ¹³C NMR (100 MHz, CDCl₃): δ 168.9, 138.7, 136.5, 133.9, 128.4, 123.5, 115.2, 25.6.[9]
 - FTIR: To identify characteristic functional group vibrations.

Conclusion

The protocol outlined provides an effective and high-yielding method for the synthesis of **N-(4-bromo-2-nitrophenyl)acetamide**. The simplicity of the procedure and the high purity of the resulting product make it a valuable method for researchers in organic and medicinal chemistry. Careful adherence to the experimental details and safety precautions is essential for successful and safe execution.

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